

An In-depth Technical Guide to Methyl 3-(1H-pyrazol-3-yl)benzoate

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Compound of Interest

Compound Name: Methyl 3-(1H-pyrazol-3-yl)benzoate

CAS No.: 168619-00-9

Cat. No.: B2378521

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Abstract

This document provides a comprehensive technical overview of **Methyl 3-(1H-pyrazol-3-yl)benzoate**, a heterocyclic compound of significant interest in medicinal chemistry. We will explore its core chemical structure, identifiers, and physicochemical properties. This guide delves into a validated synthetic protocol, offering mechanistic insights into the reaction pathway. Furthermore, we detail the expected spectroscopic profile for structural confirmation, a critical component of a self-validating experimental workflow. The guide culminates in a discussion of the broader therapeutic potential of the pyrazole scaffold, contextualizing the relevance of this molecule within modern drug discovery programs.

Introduction: The Significance of the Pyrazole Scaffold

Heterocyclic compounds form the bedrock of contemporary medicinal chemistry, with nitrogen-containing rings being paramount in drug design.[1] Among these, the pyrazole nucleus, a five-membered aromatic ring with two adjacent nitrogen atoms, is a cornerstone of many approved

drugs used to treat a wide array of diseases.[2] The metabolic stability of the pyrazole ring is a key factor in its increasing prevalence in newly developed therapeutics.[2]

Pyrazole derivatives exhibit a vast spectrum of pharmacological activities, including anti-inflammatory, anticancer, antimicrobial, and antiviral properties.[1] Several FDA-approved drugs, such as the anti-inflammatory agent Celecoxib and the kinase inhibitor Crizotinib, feature a pyrazole core, underscoring its importance as a "privileged scaffold" in drug discovery.[1][2] **Methyl 3-(1H-pyrazol-3-yl)benzoate** is a valuable building block, combining the versatile pyrazole moiety with a benzoate functional group, offering multiple points for further chemical modification to develop novel therapeutic agents.

Chemical Identity and Physicochemical Properties

A precise understanding of a compound's identity and properties is the foundation of all further research. **Methyl 3-(1H-pyrazol-3-yl)benzoate** is a solid at room temperature, identified by the CAS Number 168619-00-9.[3]

Chemical Structure and Identifiers

The molecule consists of a methyl benzoate core substituted at the meta-position (position 3) with a 1H-pyrazole ring.

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Chemical Structure:

Table 1: Core Chemical Identifiers

Identifier	Value	Source
IUPAC Name	Methyl 3-(1H-pyrazol-3-yl)benzoate	N/A
CAS Number	168619-00-9	[3] [4] [5]
Molecular Formula	C ₁₁ H ₁₀ N ₂ O ₂	[3]
Molecular Weight	202.21 g/mol	[3] [5]
SMILES	<chem>COC(=O)c1cccc(c1)c2cc[nH]n2</chem>	Derived from structure
InChI Key	ISBXXEWIFBAFNF-UHFFFAOYSA-N	[3]

| InChI String | 1S/C11H10N2O2/c1-15-11(14)9-4-2-3-8(7-9)10-5-6-12-13-10/h2-7H,1H3,(H,12,13) [\[\[3\]\]](#) |

Physicochemical and Safety Data

Table 2: Physicochemical Properties and Safety Information

Property	Value	Source
Physical Form	Solid	[3]
Purity	Typically ≥95%	[3]
Storage Temperature	Room Temperature, Sealed in Dry Conditions	[3]
GHS Pictogram	GHS07 (Exclamation Mark)	[3]
GHS Signal Word	Warning	[3]

| Hazard Statements | H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation) [\[\[3\]\]](#) |

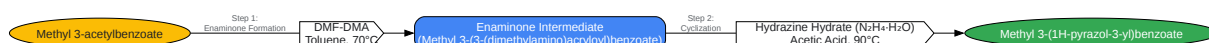
Synthesis and Mechanistic Rationale

The synthesis of 3-substituted pyrazoles is a well-established area of organic chemistry. A robust and common method involves the condensation of a 1,3-dicarbonyl compound, or a vinylogous equivalent, with hydrazine. The following protocol outlines a logical and field-proven approach for the synthesis of **Methyl 3-(1H-pyrazol-3-yl)benzoate**.

Proposed Synthetic Pathway

The synthesis can be envisioned as a two-step process starting from methyl 3-acetylbenzoate.

- **Enaminone Formation:** Reaction with N,N-dimethylformamide dimethyl acetal (DMF-DMA) creates an activated enaminone intermediate. This step is crucial as it installs the second carbonyl equivalent needed for cyclization.
- **Cyclization with Hydrazine:** The enaminone readily reacts with hydrazine hydrate in a condensation-cyclization cascade to form the thermodynamically stable pyrazole ring.



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Caption: Proposed two-step synthesis of **Methyl 3-(1H-pyrazol-3-yl)benzoate**.

Detailed Experimental Protocol

Step 1: Synthesis of (Z)-methyl 3-(3-(dimethylamino)acryloyl)benzoate (Enaminone Intermediate)

- To a solution of methyl 3-acetylbenzoate (1 equivalent) in anhydrous toluene, add N,N-dimethylformamide dimethyl acetal (DMF-DMA, 5 equivalents) under an inert argon atmosphere.
- Heat the reaction mixture at 70°C for 3-4 hours. The use of excess DMF-DMA drives the reaction to completion.
- Monitor the reaction progress by Thin Layer Chromatography (TLC).

- Upon completion, cool the mixture to room temperature and remove the volatiles under reduced pressure (in vacuo). The resulting crude enaminone is often used in the next step without further purification.

Step 2: Synthesis of **Methyl 3-(1H-pyrazol-3-yl)benzoate** (Final Product)

- Dissolve the crude enaminone intermediate from Step 1 in glacial acetic acid. Acetic acid serves as both the solvent and a catalyst for the cyclization.
- Add hydrazine hydrate (1 equivalent) dropwise to the solution at room temperature.
- Heat the resulting reaction mixture at 90°C for 16-20 hours.[6] The elevated temperature is necessary to drive the cyclization and dehydration sequence to form the aromatic pyrazole ring.
- After cooling, evaporate the acetic acid in vacuo.
- Dissolve the residue in ethyl acetate and wash sequentially with a saturated aqueous solution of sodium bicarbonate (NaHCO_3) to neutralize residual acid, followed by brine.
- Dry the organic layer over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel to yield pure **Methyl 3-(1H-pyrazol-3-yl)benzoate**.

Structural Elucidation and Spectroscopic Profile

The trustworthiness of any synthesis is established by rigorously confirming the structure of the final product. The following is a predicted spectroscopic profile used to validate the identity and purity of **Methyl 3-(1H-pyrazol-3-yl)benzoate**.

Table 3: Predicted ^1H and ^{13}C NMR Spectroscopic Data (Solvent: CDCl_3)

Analysis	Predicted Chemical Shift (δ , ppm)	Assignment and Rationale
^1H NMR	~11.0 - 13.0 (broad s, 1H)	N-H of the pyrazole ring. Broad signal due to proton exchange.
	~8.2 (t, 1H)	Aromatic proton at C2 of the benzoate ring.
	~8.0 (d, 1H)	Aromatic proton at C6 of the benzoate ring.
	~7.7 (d, 1H)	Proton at C5 of the pyrazole ring.
	~7.5 (t, 1H)	Aromatic proton at C5 of the benzoate ring.
	~6.8 (d, 1H)	Proton at C4 of the pyrazole ring.
	~3.9 (s, 3H)	Methyl ester ($-\text{OCH}_3$) protons.
^{13}C NMR	~166.5	Carbonyl carbon ($\text{C}=\text{O}$) of the methyl ester.
	~148.0 - 155.0	C3 and C5 of the pyrazole ring.
	~131.0 - 134.0	Quaternary carbons C1 and C3 of the benzoate ring.
	~128.0 - 130.0	C2, C5, and C6 of the benzoate ring.
	~127.0	C4 of the benzoate ring.
	~102.0	C4 of the pyrazole ring.

| | ~52.5 | Methyl ester carbon ($-\text{OCH}_3$). |

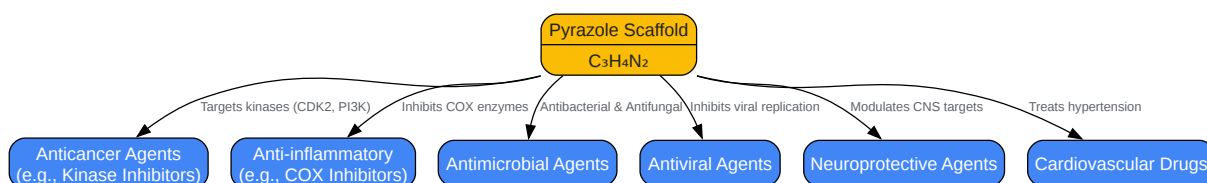
Mass Spectrometry (MS):

- Expected $[M+H]^+$: 203.0815. This corresponds to the exact mass of the protonated molecular ion ($C_{11}H_{11}N_2O_2^+$).

Relevance and Applications in Drug Discovery

The pyrazole scaffold is a privileged structure in medicinal chemistry due to its ability to engage in various biological interactions, such as hydrogen bonding and hydrophobic interactions, which are critical for binding to proteins and enzymes. This structural versatility has led to the development of pyrazole derivatives for a wide range of therapeutic applications.^[1]

The structure of **Methyl 3-(1H-pyrazol-3-yl)benzoate** is particularly promising as a scaffold. The pyrazole ring can act as a key pharmacophore, while the methyl benzoate moiety provides a synthetic handle for creating diverse libraries of compounds through ester hydrolysis followed by amide coupling or other modifications. These modifications can be used to optimize potency, selectivity, and pharmacokinetic properties.



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Caption: Therapeutic applications of the versatile pyrazole scaffold in drug discovery.

Studies have demonstrated that pyrazole derivatives can act as potent inhibitors of targets like Cyclooxygenase (COX) enzymes and various protein kinases involved in cancer proliferation, such as CDK2 and PI3 kinase.^[7] The development of compounds based on this scaffold is an active and promising area of research for treating inflammatory diseases, cancer, and infectious diseases.^{[1][7]}

Conclusion

Methyl 3-(1H-pyrazol-3-yl)benzoate is a well-defined chemical entity with a straightforward synthetic pathway. Its structure combines two key moieties—the biologically versatile pyrazole ring and a modifiable methyl benzoate group—making it an attractive starting point for the design and synthesis of new chemical entities in drug discovery. The protocols and data presented in this guide provide a robust framework for researchers to synthesize, validate, and further explore the potential of this valuable compound.

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